

Jps014 TFA: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Jps014 tfa
Cat. No.: B15565158

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and experimental protocols for the use of **Jps014 TFA**, a potent benzamide-based Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Class I histone deacetylases (HDACs).

Jps014 TFA operates by recruiting the Von Hippel-Lindau (VHL) E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of HDAC1 and HDAC2.^{[1][2]} This targeted degradation results in significant downstream cellular effects, including an increase in differentially expressed genes and enhanced apoptosis in cancer cells, such as the HCT116 colon cancer cell line.^{[1][3][4]}

Chemical Properties

Property	Value	Reference
Molecular Formula	C48H60F3N7O9S	
Molecular Weight	968.09 g/mol	
Purity	>98%	
Appearance	Solid	

Solubility and Preparation of Stock Solutions

Proper dissolution of **Jps014 TFA** is critical for reliable experimental results. It is recommended to prepare fresh working solutions for in vivo experiments on the day of use. For stock solutions, aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month, protected from light and under a nitrogen atmosphere to prevent inactivation from repeated freeze-thaw cycles. If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.

The following table summarizes tested solvent formulations for achieving a clear solution of at least 2.5 mg/mL (2.58 mM).

Protocol	Solvent Composition	Final Concentration
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL
2	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL

Experimental Protocols

Preparation of a 1 mL Working Solution (Example using Protocol 2)

This protocol is an example for preparing a 1 mL working solution. The volumes can be scaled as needed for your specific experimental requirements.

- Prepare a 25.0 mg/mL stock solution of **Jps014 TFA** in DMSO.
- In a sterile microcentrifuge tube, add 100 µL of the 25.0 mg/mL **Jps014 TFA** stock solution.
- To the same tube, add 900 µL of a 20% SBE-β-CD solution in saline.
- Mix thoroughly by vortexing to ensure a clear and homogenous solution.

In Vitro HDAC Degradation Assay via Western Blot

This protocol outlines the procedure to assess the degradation of HDAC proteins in a cellular context following treatment with **Jps014 TFA**.

- **Cell Culture and Treatment:** Plate HCT116 cells and allow them to adhere overnight. Treat the cells with varying concentrations of **Jps014 TFA** (e.g., 0.1, 1.0, and 10 μ M) for a specified duration (e.g., 24 hours). Include a vehicle-treated control (e.g., DMSO).
- **Cell Lysis:** After treatment, wash the cells with ice-cold PBS and lyse them using a suitable lysis buffer containing protease inhibitors.
- **Protein Quantification:** Determine the protein concentration of each lysate using a standard protein assay (e.g., BCA assay).
- **SDS-PAGE and Western Blotting:**
 - Load equal amounts of protein from each sample onto an SDS-PAGE gel.
 - Separate the proteins by electrophoresis.
 - Transfer the separated proteins to a PVDF membrane.
 - Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk in TBST) for 1 hour at room temperature.
 - Incubate the membrane with primary antibodies specific for HDAC1, HDAC2, and a loading control (e.g., β -actin or GAPDH) overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate the membrane with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane again three times with TBST.
- **Detection and Analysis:**

- Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- Quantify the band intensities using densitometry software.
- Normalize the intensity of each HDAC band to the corresponding loading control band.
- Calculate the percentage of HDAC degradation relative to the vehicle-treated control.

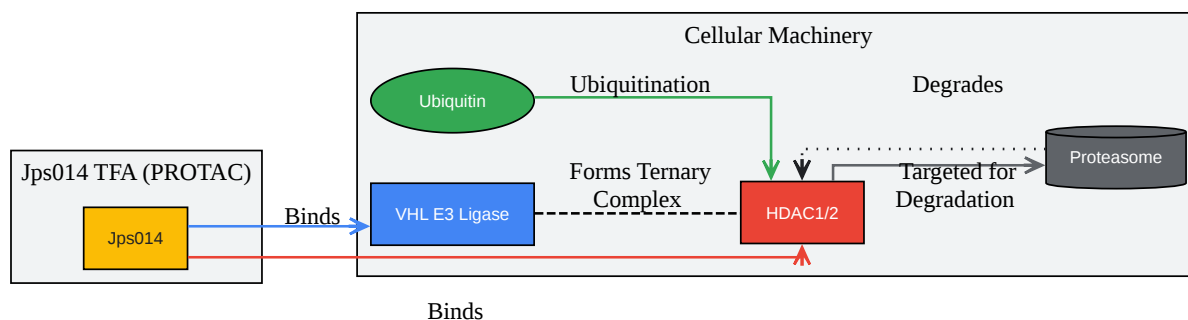
Biological Activity and Performance

Jps014 is a potent degrader of HDAC1 and HDAC3 in HCT116 colon cancer cells. The following table summarizes its performance metrics.

Target	DC50 (μM)	Dmax (%)	IC50 (μM)
HDAC1	0.91 ± 0.02	>50	0.18 ± 0.01
HDAC2	-	45	0.32 ± 0.03
HDAC3	0.64 ± 0.03	>50	0.14 ± 0.01

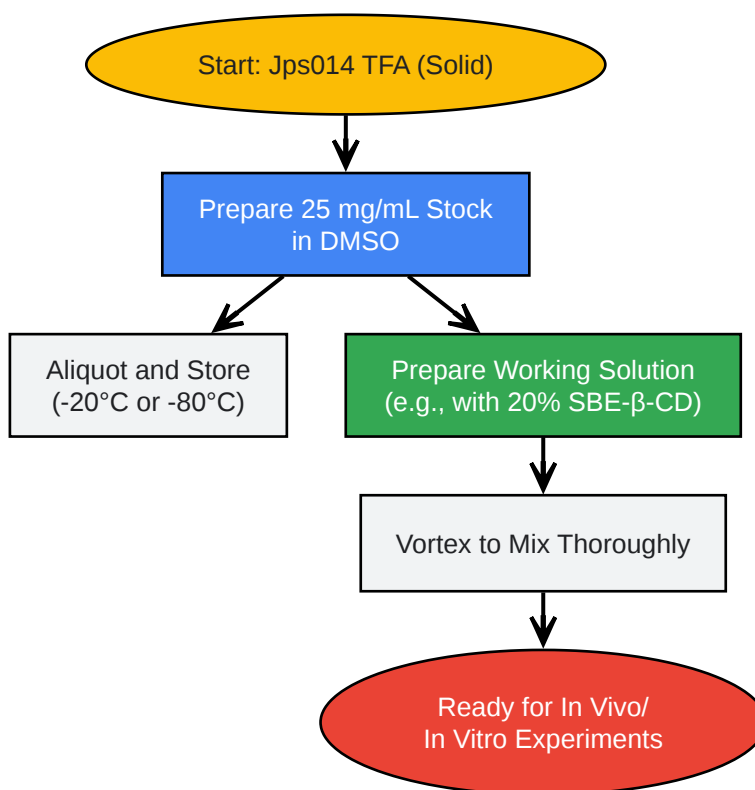
- DC50: The concentration of the compound that results in 50% degradation of the target protein.
- Dmax: The maximum percentage of protein degradation observed.
- IC50: The half-maximal inhibitory concentration against purified HDAC-corepressor complexes.

Visualized Signaling Pathway and Experimental Workflow



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Caption: Mechanism of action for **Jps014 TFA** PROTAC.



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Caption: Workflow for **Jps014 TFA** solubilization.

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